

# Proper Disposal of Dalmelitinib: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Dalmelitinib

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Researchers and scientists handling **Dalmelitinib** must adhere to strict disposal procedures to ensure personnel safety and environmental protection. This guide provides essential information on the proper disposal of **Dalmelitinib** waste, in line with safety data sheet recommendations and general laboratory best practices.

## Hazard Profile of Dalmelitinib

**Dalmelitinib** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects<sup>[1]</sup>. Due to its environmental toxicity, it is imperative to prevent its release into the environment by avoiding disposal down the drain or in regular trash.

Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.
H410: Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P273: Avoid release to the environment.
P391: Collect spillage.		
P501: Dispose of contents/ container to an approved waste disposal plant. <sup>[1]</sup>		

# Step-by-Step Disposal Protocol for Dalmelitinib

## Waste

The overriding principle for managing laboratory waste is to have a disposal plan in place before beginning any experiment<sup>[2]</sup>. All personnel handling **Dalmelitinib** must be trained on these procedures.

### 1. Waste Segregation and Collection:

- Identify Waste Streams: Differentiate between the following types of **Dalmelitinib** waste:
  - Solid Waste: Contaminated personal protective equipment (PPE) such as gloves and lab coats, empty vials, and contaminated lab supplies (e.g., pipette tips, weighing paper).
  - Liquid Waste: Unused or expired **Dalmelitinib** solutions, and solvents used for cleaning contaminated glassware.
- Use Designated Waste Containers:
  - Collect all **Dalmelitinib**-contaminated solid and liquid waste in separate, clearly labeled, and sealed containers.
  - The containers must be appropriate for hazardous chemical waste and comply with your institution's and local regulations.
  - Label the containers with "Hazardous Waste," "**Dalmelitinib**," and the appropriate hazard symbols.

### 2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **Dalmelitinib** waste, including:
  - Safety goggles with side-shields<sup>[1][3]</sup>.
  - Protective gloves<sup>[1][3]</sup>.
  - Impervious clothing or a lab coat<sup>[1][3]</sup>.

- A suitable respirator may be required for tasks that could generate dust or aerosols[1][3].

### 3. Spill Management:

- In case of a spill, immediately contain the area.
- Collect all spillage using appropriate absorbent materials[1].
- Place the contaminated absorbent material into a designated hazardous waste container.
- Clean the spill area thoroughly.

### 4. Storage of Waste:

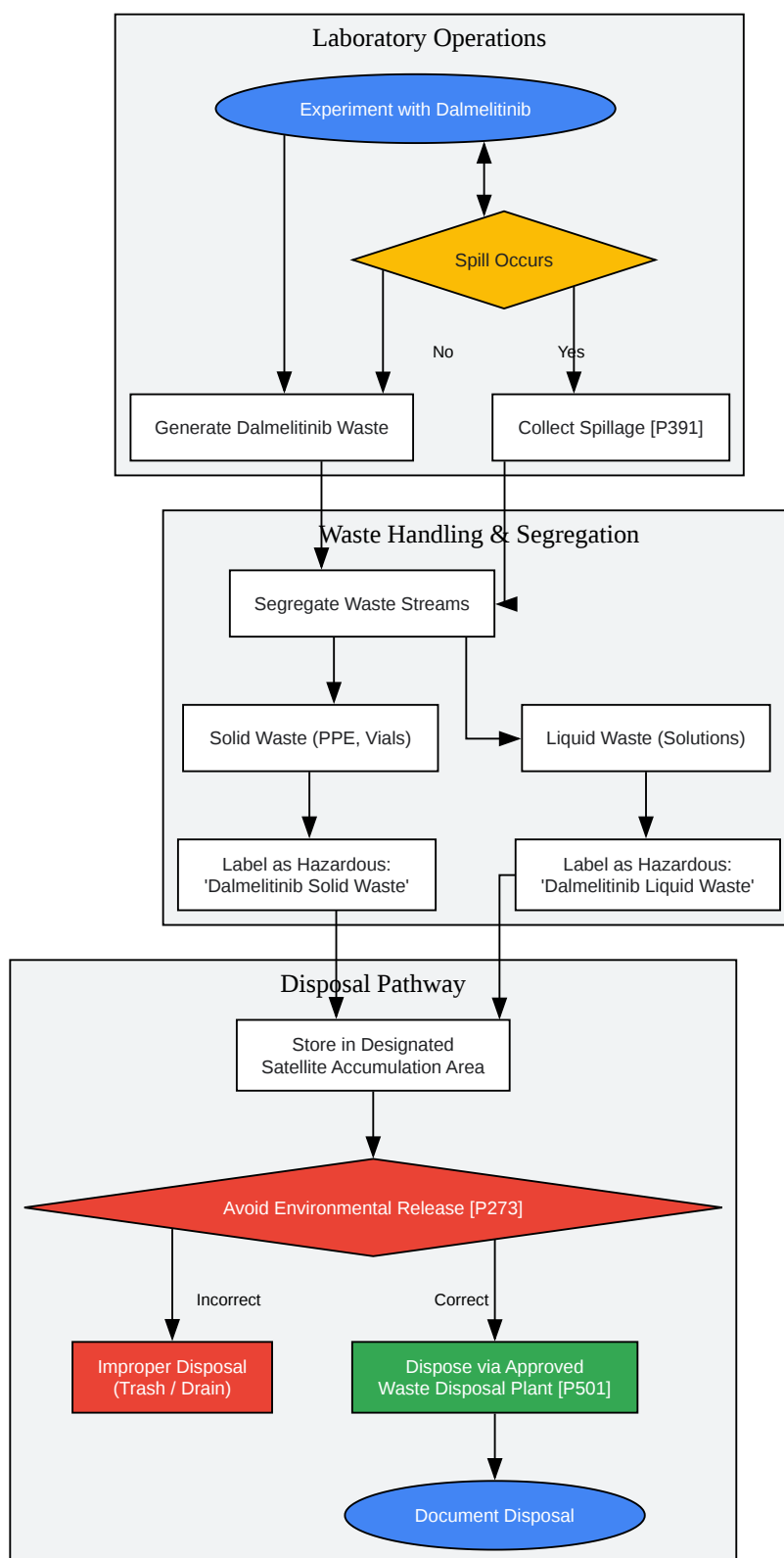
- Store **Dalmelitinib** waste containers in a designated, secure, and well-ventilated satellite accumulation area (SAA) within the laboratory[4].
- Ensure the containers are tightly sealed to prevent leaks or spills.

### 5. Final Disposal:

- Do Not Dispose in Regular Trash or Down the Drain: Due to its high aquatic toxicity, **Dalmelitinib** must not be disposed of in the sanitary sewer system or as regular solid waste[1][5].
- Engage a Licensed Waste Disposal Vendor: The disposal of **Dalmelitinib** waste must be handled by an approved and licensed hazardous waste disposal company[1][6]. Your institution's Environmental Health and Safety (EHS) department can provide guidance on the approved vendors and procedures.
- Documentation: Maintain accurate records of the waste generated, including the quantity and date of disposal, in accordance with your institution's policies and local regulations.

## Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper handling and disposal of **Dalmelitinib** waste in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Dalmelitinib** waste.

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- To cite this document: BenchChem. [Proper Disposal of Dalmelitinib: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10788506#dalmelitinib-proper-disposal-procedures]

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